

An In-depth Technical Guide to Itaconate-Alkyne (ITalk)

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Compound of Interest

Compound Name: *Itaconate-alkyne*

Cat. No.: *B3025882*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **itaconate-alkyne**, a pivotal tool in the study of itaconation, a recently discovered post-translational modification with significant implications in immunology and metabolic regulation.

Core Concepts: Understanding Itaconate-Alkyne

Itaconate-alkyne, also known as ITalk, is a synthetic, cell-permeable analog of itaconate, an endogenous metabolite produced in immune cells like macrophages during inflammation.^{[1][2][3][4][5]} It is specifically designed as a bioorthogonal probe for the quantitative and site-specific chemoproteomic profiling of protein itaconation in living cells. The key feature of **itaconate-alkyne** is the incorporation of a terminal alkyne group into an itaconate derivative structure. This alkyne moiety allows for "click chemistry" reactions, specifically the copper-catalyzed azide-alkyne cycloaddition (CuAAC), enabling the attachment of reporter tags (e.g., fluorophores or biotin) for visualization and enrichment of itaconated proteins.

Functionally, **itaconate-alkyne** mimics the anti-inflammatory properties of endogenous itaconate, allowing it to label the authentic targets of itaconation within a cellular context.

Chemical Structure and Properties

The chemical identity of **itaconate-alkyne** is well-defined, providing a solid foundation for its application in research.

IUPAC Name: 2-methylidene-4-oct-7-ynoxy-4-oxobutanoic acid

Synonyms: ITalk, 2-methylene-butanedioic acid, 4-(7-octyn-1-yl) ester

Chemical Formula: C₁₃H₁₈O₄

The structure features the characteristic α,β -unsaturated carboxylic acid group of itaconate, which is crucial for its reactivity with cysteine residues on target proteins, and a long carbon chain terminating in an alkyne group.

Property	Value	Source
Molecular Weight	238.28 g/mol	
CAS Number	2454181-83-8	
Appearance	Solid	
Purity	>98% (typical)	
Solubility	Soluble in DMSO	

Mechanism of Action and Biological Significance

Itaconate and its alkyne analog exert their effects by covalently modifying cysteine residues on proteins through a process called Michael addition, leading to "itaconation." This post-translational modification can alter the function of target proteins. **Itaconate-alkyne** has been instrumental in identifying a wide range of protein targets for itaconation.

It has been demonstrated that itaconate can activate the anti-inflammatory transcription factor Nrf2 by alkylating its repressor protein, KEAP1. This leads to the expression of antioxidant and anti-inflammatory genes. Furthermore, **itaconate-alkyne** has been used to identify other key protein targets of itaconation in inflammatory macrophages, including:

- DNA damage-binding protein 1 (DDB1)
- Gelsolin (GSN)
- ATP-citrate synthase (ACLY)

- Adenylate kinase 2 (AK2)

The ability to profile these targets in living cells provides valuable insights into the molecular mechanisms underlying the anti-inflammatory effects of itaconate.

Experimental Protocols

The use of **itaconate-alkyne** in chemoproteomic workflows generally follows a series of well-defined steps. Below is a generalized protocol based on published methodologies.

Objective: To label, identify, and quantify itaconated proteins from cultured cells.

Materials:

- **Itaconate-alkyne** (ITalk) probe
- Cell culture reagents
- Lysis buffer
- Click chemistry reagents (e.g., azide-biotin, copper(II) sulfate, ligand, reducing agent)
- Streptavidin beads for enrichment
- Reagents for downstream analysis (e.g., SDS-PAGE, Western blotting, mass spectrometry)

Protocol Outline:

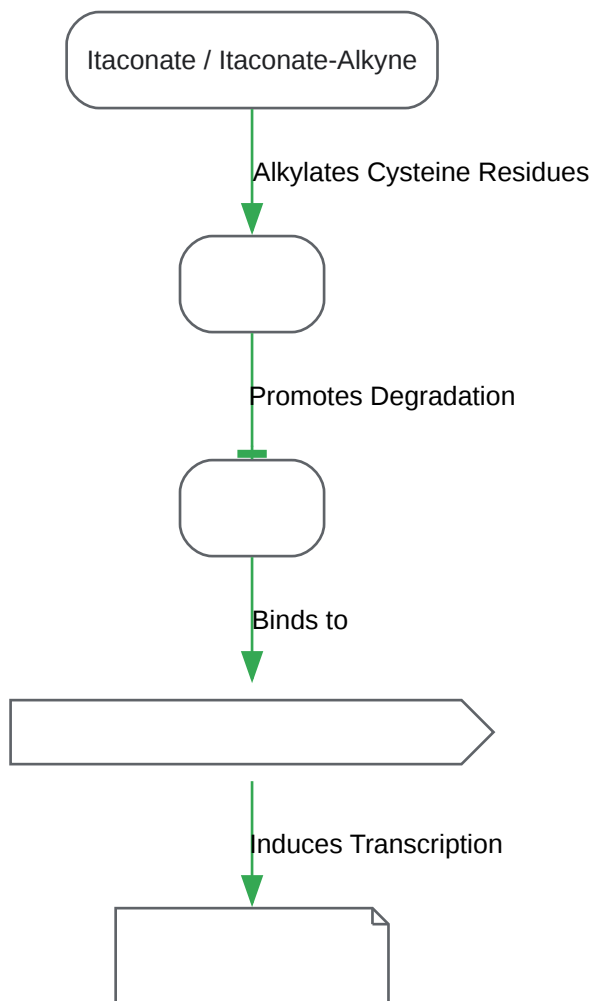
- Cell Treatment:
 - Culture cells of interest (e.g., primary bone-marrow-derived macrophages) to the desired confluency.
 - Treat the cells with **itaconate-alkyne** at a suitable concentration (e.g., 100 μ M) for a specific duration (e.g., 4 hours). Include appropriate controls, such as vehicle-treated cells.
- Cell Lysis:
 - After treatment, wash the cells to remove excess probe.

- Lyse the cells in a suitable lysis buffer to solubilize proteins.
- Click Chemistry Reaction:
 - To the cell lysate, add the click chemistry reaction cocktail containing an azide-functionalized reporter tag (e.g., azide-biotin).
 - This reaction will covalently link the reporter tag to the alkyne group of the **itaconate-alkyne**-modified proteins.
- Enrichment of Itaconated Proteins (for mass spectrometry):
 - If using a biotin tag, incubate the lysate with streptavidin-conjugated beads to capture the biotinylated (and thus itaconated) proteins.
 - Wash the beads extensively to remove non-specifically bound proteins.
- Downstream Analysis:
 - Western Blotting: Elute the captured proteins from the beads and analyze for specific proteins of interest by Western blotting.
 - Mass Spectrometry: For proteome-wide identification, digest the enriched proteins on-bead or after elution and analyze the resulting peptides by liquid chromatography-mass spectrometry (LC-MS/MS).

Signaling Pathways and Experimental Workflows

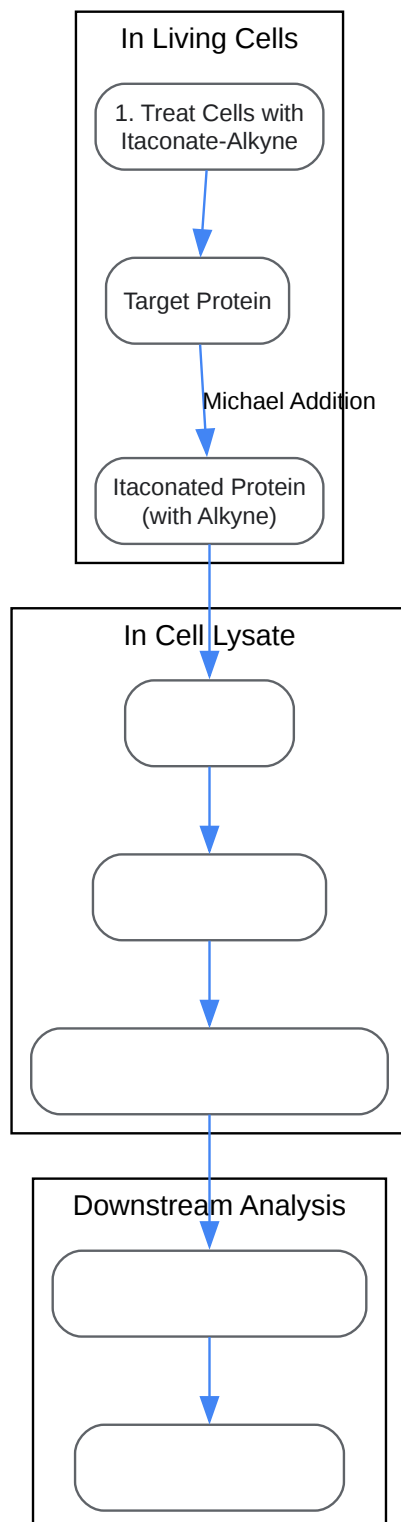
The following diagrams illustrate the key signaling pathway involving itaconate and the experimental workflow for using **itaconate-alkyne**.

Itaconate-Mediated Nrf2 Activation Pathway

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Itaconate-Mediated Nrf2 Activation Pathway

Chemoproteomic Workflow using Itaconate-Alkyne

[Click to download full resolution via product page](#)Chemoproteomic Workflow using **Itaconate-Alkyne**

Applications in Drug Discovery and Development

The ability to profile protein itaconation opens up new avenues for drug discovery.

- **Target Identification and Validation:** By identifying the specific proteins that are modified by itaconate, researchers can uncover novel therapeutic targets for inflammatory and metabolic diseases.
- **Mechanism of Action Studies:** **Itaconate-alkyne** can be used to elucidate the mechanism of action of drugs that modulate inflammatory pathways.
- **Biomarker Discovery:** The profile of itaconated proteins may serve as a biomarker for certain disease states or drug responses.

Conclusion

Itaconate-alkyne is a powerful and indispensable tool for the study of protein itaconation. Its design as a bioorthogonal probe enables the specific labeling and identification of itaconated proteins in a physiological context. This has significantly advanced our understanding of the role of itaconate in inflammation and metabolism and holds great promise for the development of novel therapeutics.

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